

Application Note & Protocol: Scale-up Synthesis of Non-2-yn-1-ol

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Compound of Interest

Compound Name: Non-2-yn-1-ol

Cat. No.: B147523

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Non-2-yn-1-ol is a valuable acetylenic alcohol intermediate in the synthesis of various organic molecules, including pharmaceuticals and specialty chemicals. Its structure, featuring a terminal alkyne and a primary alcohol, allows for diverse chemical transformations. This document provides a detailed protocol for the laboratory-scale synthesis of **Non-2-yn-1-ol** via the alkynylation of heptanal, a method amenable to scale-up.

Overall Reaction

Data Presentation

The following table summarizes the quantitative data for the synthesis of **Non-2-yn-1-ol**.

| Parameter | Value |
|------------------------|------------------------------|
| Starting Material | Heptanal |
| Reagents | Acetylene, n-Butyllithium |
| Solvent | Tetrahydrofuran (THF) |
| Reaction Temperature | -78 °C to Room Temperature |
| Reaction Time | 4 hours |
| Product Yield | 85% |
| Product Purity (by GC) | >98% |
| Appearance | Colorless to pale yellow oil |
| Boiling Point | 105-107 °C at 10 mmHg |

Experimental Protocol

Materials:

- Heptanal (C₇H₁₄O)[1][2]
- n-Butyllithium (n-BuLi) in hexanes (2.5 M)
- Acetylene gas, purified
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Dichloromethane (CH₂Cl₂)

Equipment:

- Three-neck round-bottom flask

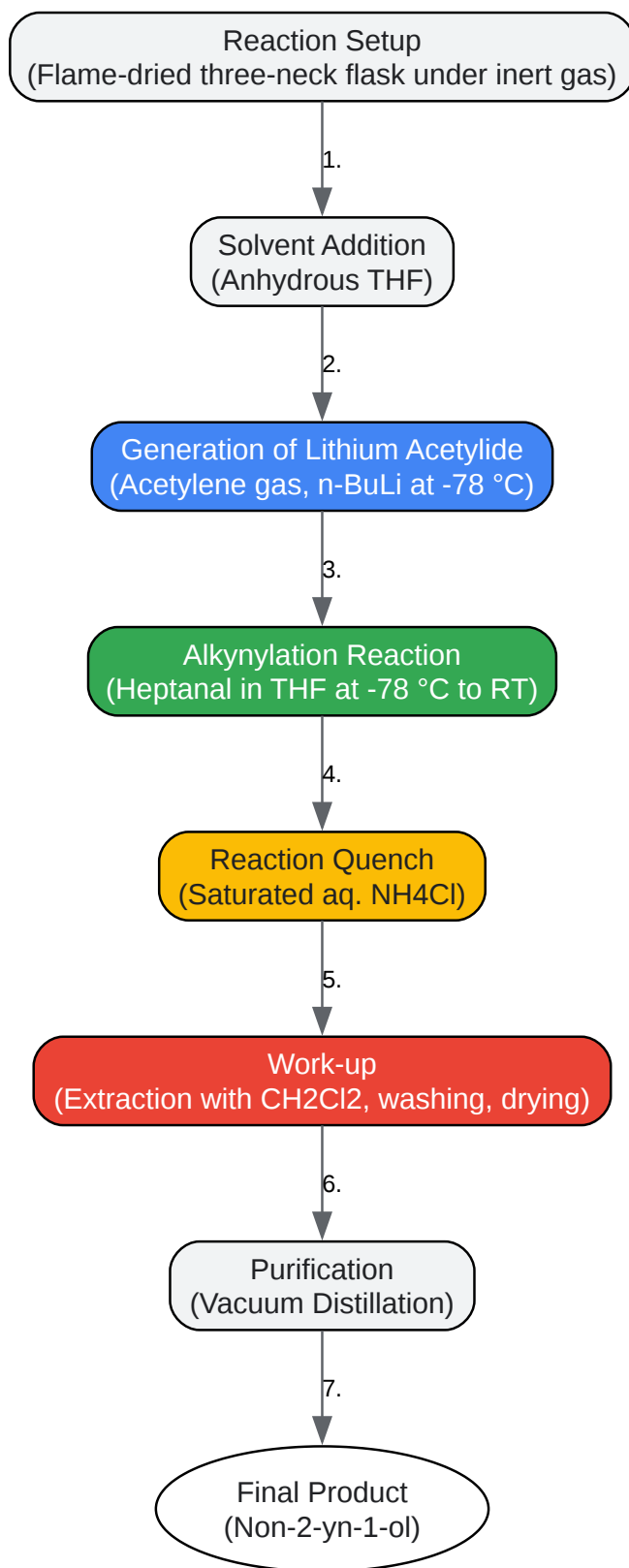
- Magnetic stirrer and stir bar
- Thermometer
- Dropping funnel
- Gas inlet tube
- Condenser
- Ice bath and dry ice/acetone bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and distillation

Procedure:

- Reaction Setup:
 - A 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, a thermometer, a dropping funnel, and a gas inlet tube connected to a bubbler is assembled.
 - The apparatus is flame-dried under a stream of inert gas (nitrogen or argon) and allowed to cool to room temperature.
 - Anhydrous THF (200 mL) is added to the flask.
- Generation of Lithium Acetylide:
 - The flask is cooled to $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath.
 - Purified acetylene gas is bubbled through the THF for 30 minutes to ensure saturation.
 - n-Butyllithium (1.1 equivalents) is added dropwise via the dropping funnel over 30 minutes, maintaining the temperature below $-70\text{ }^{\circ}\text{C}$.

- The mixture is stirred for an additional 30 minutes at $-78\text{ }^{\circ}\text{C}$ to form a white precipitate of lithium acetylide.
- Alkynylation Reaction:
 - Heptanal (1 equivalent) dissolved in 50 mL of anhydrous THF is added dropwise to the lithium acetylide suspension over 30 minutes, keeping the temperature below $-70\text{ }^{\circ}\text{C}$.
 - After the addition is complete, the reaction mixture is stirred at $-78\text{ }^{\circ}\text{C}$ for 2 hours.
 - The cooling bath is then removed, and the reaction is allowed to warm to room temperature and stirred for an additional 2 hours.
- Work-up and Purification:
 - The reaction is quenched by the slow addition of saturated aqueous ammonium chloride solution (100 mL) at $0\text{ }^{\circ}\text{C}$ (ice bath).
 - The mixture is transferred to a separatory funnel, and the layers are separated.
 - The aqueous layer is extracted with dichloromethane (3 x 50 mL).
 - The combined organic layers are washed with brine (50 mL), dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
 - The crude product is purified by vacuum distillation to afford **Non-2-yn-1-ol** as a colorless to pale yellow oil.

Mandatory Visualization



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Caption: Experimental workflow for the synthesis of **Non-2-yn-1-ol**.

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References

- 1. Heptanal | C₇H₁₄O | CID 8130 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Heptanal - Wikipedia [en.wikipedia.org]
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